

# Nicotine-d4: A Comprehensive Technical Guide to Safe Handling and Application

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## Compound of Interest

Compound Name: Nicotine-d4

Cat. No.: B602509

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety data, handling precautions, and experimental context for **Nicotine-d4**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this isotopically labeled compound.

## Chemical and Physical Properties

**Nicotine-d4**, a deuterated analog of nicotine, is primarily utilized as an internal standard in analytical chemistry for the accurate quantification of nicotine in various matrices.<sup>[1][2]</sup> Its physical and chemical properties are crucial for understanding its behavior and for implementing appropriate safety measures.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> D <sub>4</sub> N <sub>2</sub>	[3]
Molecular Weight	166.26 g/mol	[4][5][6]
CAS Number	350818-69-8	[4][6][7]
Appearance	Liquid	[8]
Density	1.045 g/mL at 25 °C	[6]
Storage Temperature	-20°C	[8]
Isotopic Enrichment	98 atom % D	[7]

## Safety Data Sheet (SDS) Summary

**Nicotine-d4** presents significant health hazards, consistent with those of unlabeled nicotine. Strict adherence to safety protocols is mandatory.

## Hazard Identification

**Nicotine-d4** is classified as highly toxic and poses a significant risk upon exposure.[4][5]

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed.[4][5]
Acute Toxicity, Dermal	Category 2	Danger	H310: Fatal in contact with skin.[4][5]
Acute Toxicity, Inhalation	Category 3	Danger	H330: Fatal if inhaled.[9]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.[9]
Serious Eye Damage/Eye Irritation	Category 1	Danger	H318: Causes serious eye damage.[9]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 2	(No Signal Word)	H411: Toxic to aquatic life with long lasting effects.[4][5][9]

## First-Aid Measures

Immediate medical attention is critical in case of exposure.

Exposure Route	First-Aid Procedure
Ingestion	Rinse mouth immediately and drink plenty of water. Call a physician immediately.[10]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.[9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[9]
Inhalation	Move person into fresh air. Immediately call a physician. If breathing has stopped, provide artificial respiration.[9]

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Control Parameter	Recommended Measures
Engineering Controls	Work under a fume hood. Ensure adequate ventilation. <a href="#">[9]</a> <a href="#">[11]</a>
Eye/Face Protection	Wear safety goggles with side protection or a face shield. <a href="#">[10]</a> <a href="#">[11]</a>
Hand Protection	Wear suitable chemical-resistant gloves (e.g., nitrile rubber) tested according to EN 374. <a href="#">[10]</a> <a href="#">[11]</a>
Skin and Body Protection	Wear a lab coat, and in cases of potential splashing, a chemical-resistant apron or suit. <a href="#">[1]</a> <a href="#">[11]</a>
Respiratory Protection	If inhalation risk is high, use a self-contained breathing apparatus (SCBA) or a full-facepiece respirator with an appropriate cartridge. <a href="#">[1]</a> <a href="#">[12]</a>

## Handling and Storage Precautions

Proper handling and storage are paramount to preventing accidental exposure and maintaining the integrity of **Nicotine-d4**.

Aspect	Precaution
Safe Handling	Do not breathe vapor or mist. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. <a href="#">[9]</a> <a href="#">[13]</a>
Storage Conditions	Keep the container tightly closed in a cool, dry, and well-ventilated place. Store locked up. Protect from light and air. <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Incompatible Materials	Strong oxidizing agents.
Disposal	Dispose of contents and container to an approved waste disposal plant. Follow all local, state, and federal regulations for hazardous waste disposal. <a href="#">[1]</a> <a href="#">[9]</a>

## Experimental Protocols: Use as an Internal Standard

**Nicotine-d4** is widely used as an internal standard for the quantification of nicotine in biological and environmental samples using isotope dilution mass spectrometry. The following provides a generalized experimental workflow based on published methodologies.[\[4\]](#)[\[8\]](#)[\[14\]](#)

### General Sample Preparation for LC-MS/MS Analysis

- Sample Fortification: An aliquot of the sample (e.g., urine, plasma, or an extract of a solid matrix) is fortified with a known amount of **Nicotine-d4** solution.[\[8\]](#)
- Extraction: The target analytes, including nicotine and the **Nicotine-d4** internal standard, are extracted from the sample matrix. Common techniques include:
  - Liquid-Liquid Extraction (LLE): The sample is mixed with an immiscible organic solvent (e.g., a mixture of methylene chloride and diethyl ether). After vortexing and centrifugation, the organic layer containing the analytes is separated.[\[8\]](#)
  - Solid-Phase Extraction (SPE): The sample is loaded onto an SPE cartridge, which selectively retains the analytes. After washing to remove interferences, the analytes are eluted with a suitable solvent.[\[4\]](#)

- Solvent Evaporation and Reconstitution: The solvent from the extraction step is evaporated under a gentle stream of nitrogen. The dried residue is then reconstituted in a mobile phase-compatible solvent for analysis.[\[8\]](#)

## Instrumental Analysis: LC-MS/MS and GC-MS

- LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry): The reconstituted sample is injected into an LC system. The analytes are separated on a chromatographic column (e.g., a C18 or HILIC column) before being introduced into the mass spectrometer. The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to specifically detect and quantify the precursor-to-product ion transitions for both nicotine and **Nicotine-d4**.[\[4\]](#)[\[8\]](#)
- GC-MS (Gas Chromatography-Mass Spectrometry): For GC-MS analysis, the sample extract is injected into the GC system. The analytes are vaporized and separated in a capillary column. The separated compounds then enter the mass spectrometer for detection and quantification.[\[11\]](#)

## Diagrams and Workflows

The following diagrams, generated using Graphviz, illustrate key workflows for the safe handling and use of **Nicotine-d4**.

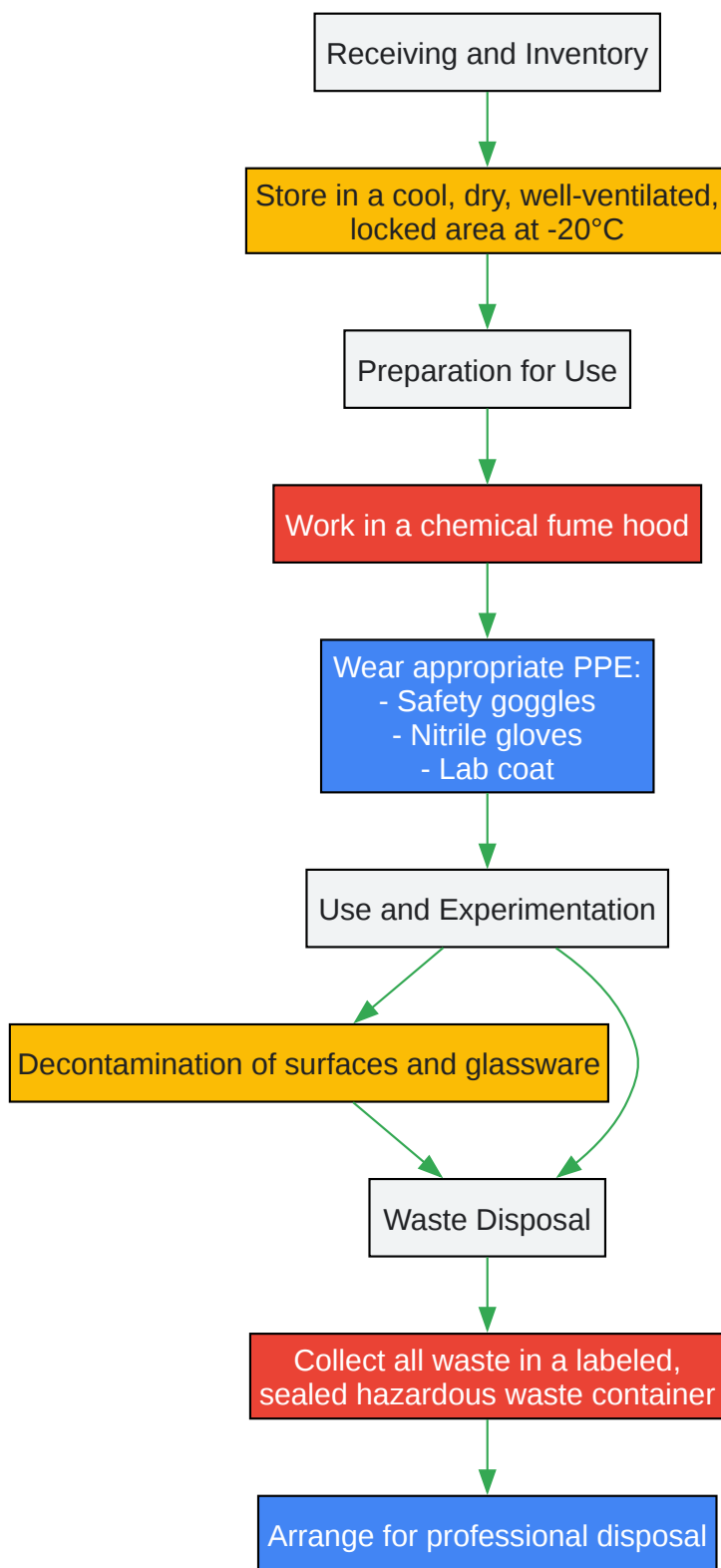


Figure 1: Safe Handling Workflow for Nicotine-d4

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Caption: Workflow for the safe handling of **Nicotine-d4** in a laboratory setting.



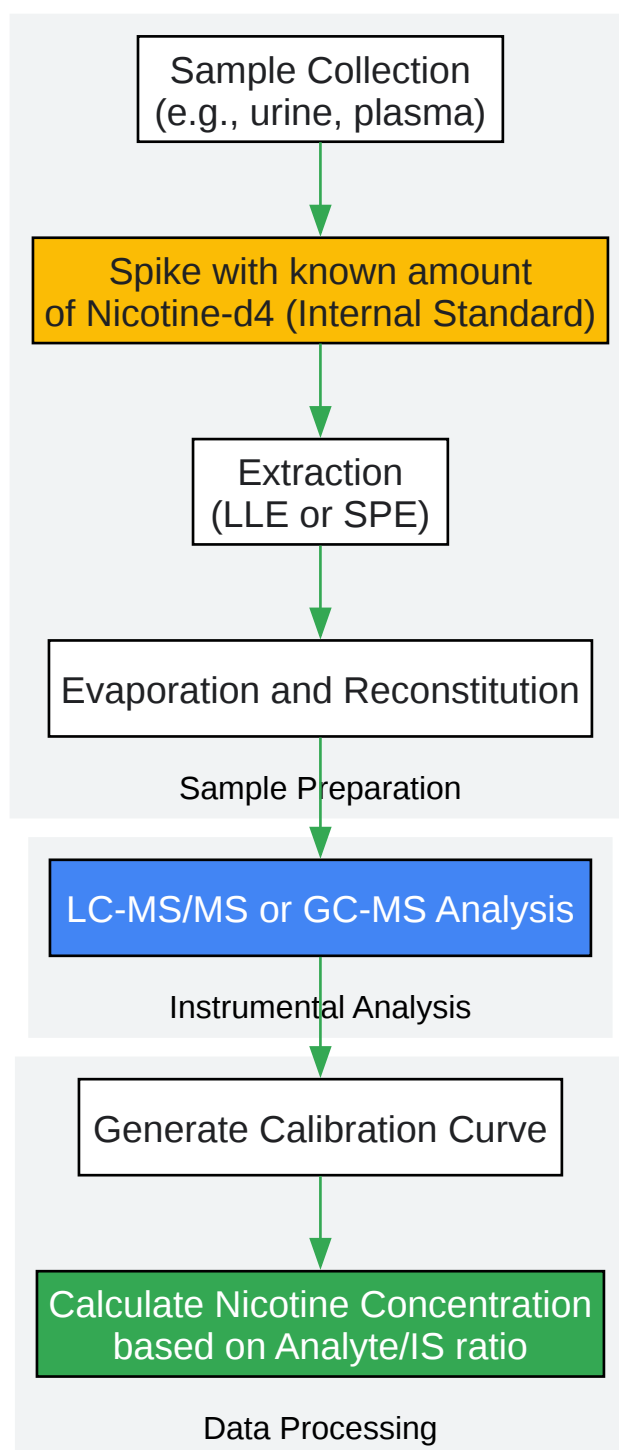


Figure 2: Experimental Workflow for Nicotine Quantification using Nicotine-d4

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Caption: General experimental workflow for quantifying nicotine using **Nicotine-d4** as an internal standard.

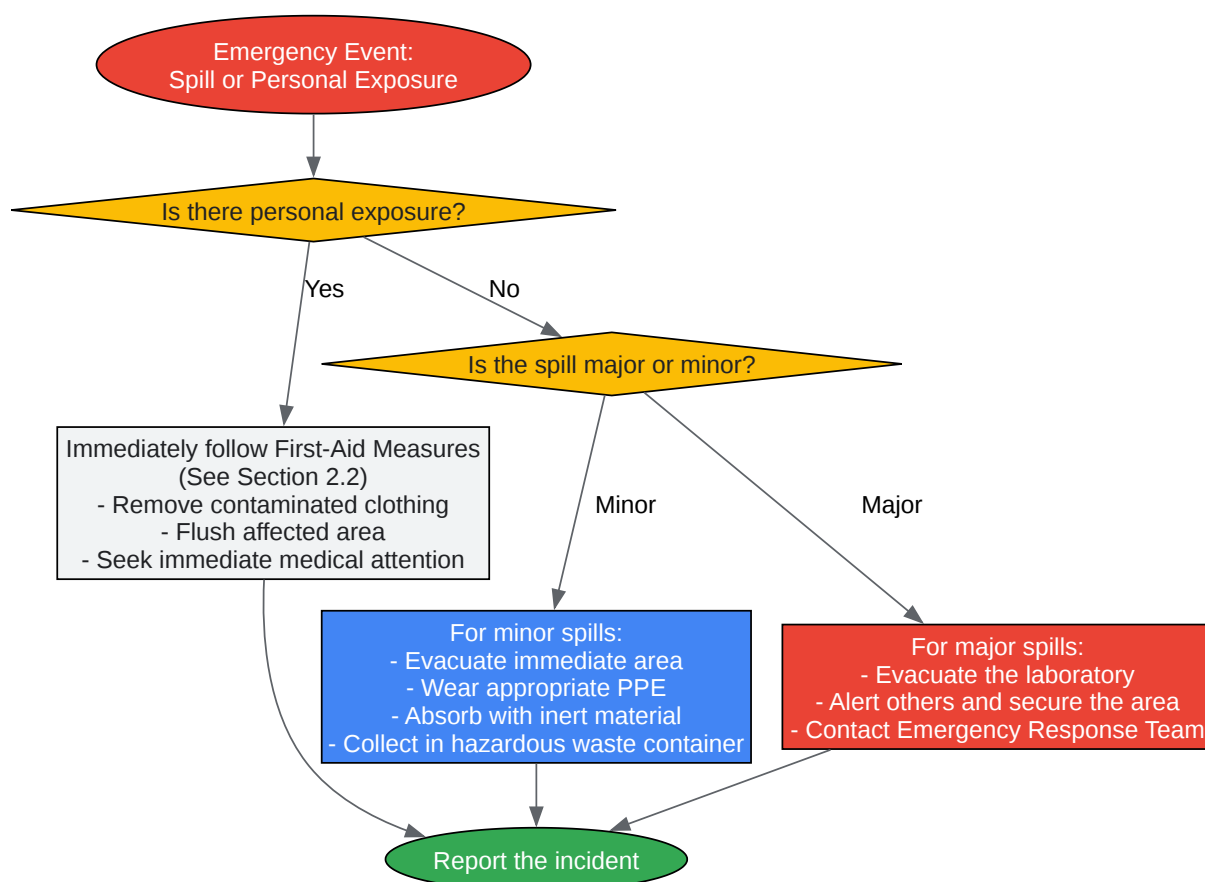


Figure 3: Emergency Response for Nicotine-d4 Exposure or Spill

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Caption: Decision-making workflow for responding to a **Nicotine-d4** spill or personal exposure.

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- To cite this document: BenchChem. [Nicotine-d4: A Comprehensive Technical Guide to Safe Handling and Application]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b602509#safety-data-sheet-sds-and-handling-precautions-for-nicotine-d4\]](https://www.benchchem.com/product/b602509#safety-data-sheet-sds-and-handling-precautions-for-nicotine-d4)

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